

Technical Guide to the Physical and Chemical Parameters of 2,4'-Dichlorobenzophenone

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Compound Name: **2,4'-Dichlorobenzophenone**

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This technical guide provides a comprehensive overview of the essential physical and chemical properties of **2,4'-Dichlorobenzophenone** (2,4'-DCBP). The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry. This document details the compound's core parameters, provides experimental protocols for their determination, and includes visualizations for key analytical workflows.

Core Physicochemical Data

2,4'-Dichlorobenzophenone is a chlorinated aromatic ketone with the CAS Number 85-29-0. [1][2] It is a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.[3][4] The fundamental physicochemical properties of 2,4'-DCBP are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₈ Cl ₂ O	[1] [2]
Molecular Weight	251.11 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	64-67 °C	[1] [5]
Boiling Point	214-215 °C at 22 mmHg	[5]
Solubility	Soluble in chloroform, slightly soluble in methanol.	[1]
CAS Number	85-29-0	[1] [2]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of 2,4'-DCBP. The following table summarizes key spectral data.

Spectroscopic Technique	Key Features and Observations	Source(s)
¹ H NMR	Spectral data available.	[6]
¹³ C NMR	Spectral data available.	[1]
Infrared (IR) Spectroscopy	Data obtained via KBr wafer and ATR-Neat techniques.	[1]
Mass Spectrometry (MS)	GC-MS data shows a top peak at m/z 139.	[1]
UV-Visible Spectroscopy	Spectral data available.	[5]

Experimental Protocols

Detailed methodologies for determining the key physical and chemical parameters of 2,4'-DCBP are provided below. These protocols are based on standard laboratory practices.

Synthesis of 2,4'-Dichlorobenzophenone via Friedel-Crafts Acylation

This protocol describes a common method for the synthesis of **2,4'-dichlorobenzophenone**.

Materials:

- 2-Chlorobenzoyl chloride
- Chlorobenzene
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, add anhydrous aluminum chloride to anhydrous dichloromethane under a nitrogen atmosphere.
- Cool the suspension in an ice bath.
- Slowly add a solution of 2-chlorobenzoyl chloride in anhydrous dichloromethane from the dropping funnel to the stirred suspension.
- After the addition is complete, add chlorobenzene dropwise to the reaction mixture.
- Once the addition of chlorobenzene is complete, remove the ice bath and allow the reaction mixture to stir at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and 1 M hydrochloric acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by recrystallization or column chromatography.

Determination of Melting Point

This protocol outlines the procedure for determining the melting point of 2,4'-DCBP using a capillary melting point apparatus.[\[7\]](#)[\[8\]](#)

Materials:

- Purified **2,4'-Dichlorobenzophenone**

- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the 2,4'-DCBP sample is dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of 10-20 °C per minute for a preliminary determination of the approximate melting range.
- Allow the apparatus to cool.
- For an accurate measurement, prepare a new sample and set the heating rate to 1-2 °C per minute, starting from a temperature approximately 10-15 °C below the estimated melting point.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting). This range is the melting point of the sample.

Determination of Boiling Point

This protocol describes the micro-scale determination of the boiling point of 2,4'-DCBP.[\[9\]](#)[\[10\]](#)

Materials:

- Purified **2,4'-Dichlorobenzophenone**
- Small test tube
- Capillary tube (sealed at one end)

- Thermometer
- Heating bath (e.g., oil bath)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Place a small amount of 2,4'-DCBP into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube.
- A stream of bubbles will emerge from the open end of the capillary tube as the temperature rises.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the bath to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record the atmospheric pressure.

Qualitative Solubility Assessment

This protocol provides a method for the qualitative determination of the solubility of 2,4'-DCBP in various solvents.[\[11\]](#)

Materials:

- **2,4'-Dichlorobenzophenone**
- A selection of solvents (e.g., water, methanol, ethanol, acetone, chloroform, toluene)

- Small test tubes
- Vortex mixer

Procedure:

- Add approximately 10-20 mg of 2,4'-DCBP to a series of clean, dry test tubes.
- To each test tube, add 1 mL of a different solvent.
- Vigorously agitate each mixture using a vortex mixer for 1-2 minutes.
- Visually inspect each tube to determine the extent of dissolution.
- Classify the solubility as "soluble" (no visible solid), "partially soluble" (some solid remains), or "insoluble" (no apparent dissolution).

Spectroscopic Analysis

The following are general procedures for obtaining spectroscopic data for 2,4'-DCBP.

3.5.1. Infrared (IR) Spectroscopy (KBr Pellet Method)

Materials:

- **2,4'-Dichlorobenzophenone**
- Potassium bromide (KBr), spectroscopy grade
- Mortar and pestle
- Pellet press
- FTIR spectrometer

Procedure:

- Grind a small amount (1-2 mg) of 2,4'-DCBP with approximately 100-200 mg of dry KBr in a mortar and pestle until a fine, homogeneous powder is obtained.

- Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Acquire the IR spectrum according to the instrument's operating instructions.

3.5.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

Materials:

- **2,4'-Dichlorobenzophenone**

- Deuterated solvent (e.g., CDCl_3)
- NMR tube
- NMR spectrometer

Procedure:

- Dissolve a small amount of 2,4'-DCBP in the appropriate deuterated solvent in a small vial.
- Transfer the solution to a clean NMR tube.
- Place the NMR tube in the NMR spectrometer.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's parameters.

3.5.3. Gas Chromatography-Mass Spectrometry (GC-MS)

Materials:

- **2,4'-Dichlorobenzophenone**

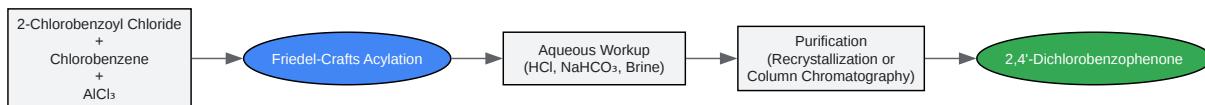
- Volatile solvent (e.g., dichloromethane or hexane)
- GC-MS instrument with an appropriate column (e.g., a nonpolar or medium-polarity column)

Procedure:

- Prepare a dilute solution of 2,4'-DCBP in a suitable volatile solvent.
- Inject the sample into the GC-MS instrument.
- The compound will be separated on the GC column and subsequently ionized and detected by the mass spectrometer.
- Analyze the resulting mass spectrum to identify the molecular ion peak and fragmentation pattern.

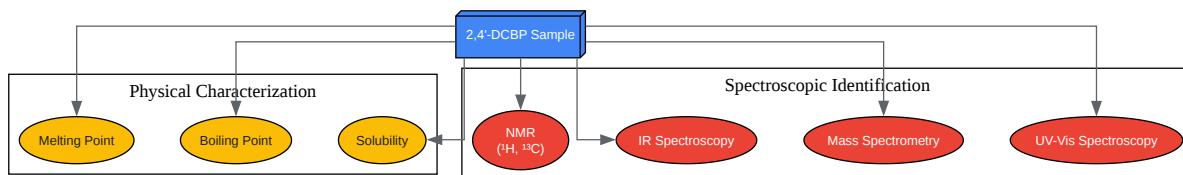
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key experimental and logical workflows relevant to the characterization of **2,4'-Dichlorobenzophenone**.



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Caption: Synthesis workflow for **2,4'-Dichlorobenzophenone**.



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Caption: Analytical workflow for the characterization of 2,4'-DCBP.

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